

3-Bromo-2-nitroanisole: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: 3-Bromo-2-nitroanisole

Cat. No.: B1266894

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Introduction

3-Bromo-2-nitroanisole is a highly functionalized aromatic compound that serves as a versatile precursor in modern organic synthesis. Its structure, featuring a methoxy group, a nitro group, and a bromine atom on an aromatic ring, provides multiple reaction sites for diversification. The electron-withdrawing nature of the nitro group significantly influences the reactivity of the molecule, making the bromine atom susceptible to various cross-coupling reactions.^[1] This guide provides an in-depth overview of the synthesis, properties, and key synthetic applications of **3-Bromo-2-nitroanisole**, with a focus on its role in constructing complex molecular architectures relevant to medicinal chemistry and materials science.^[1]

Physicochemical and Structural Data

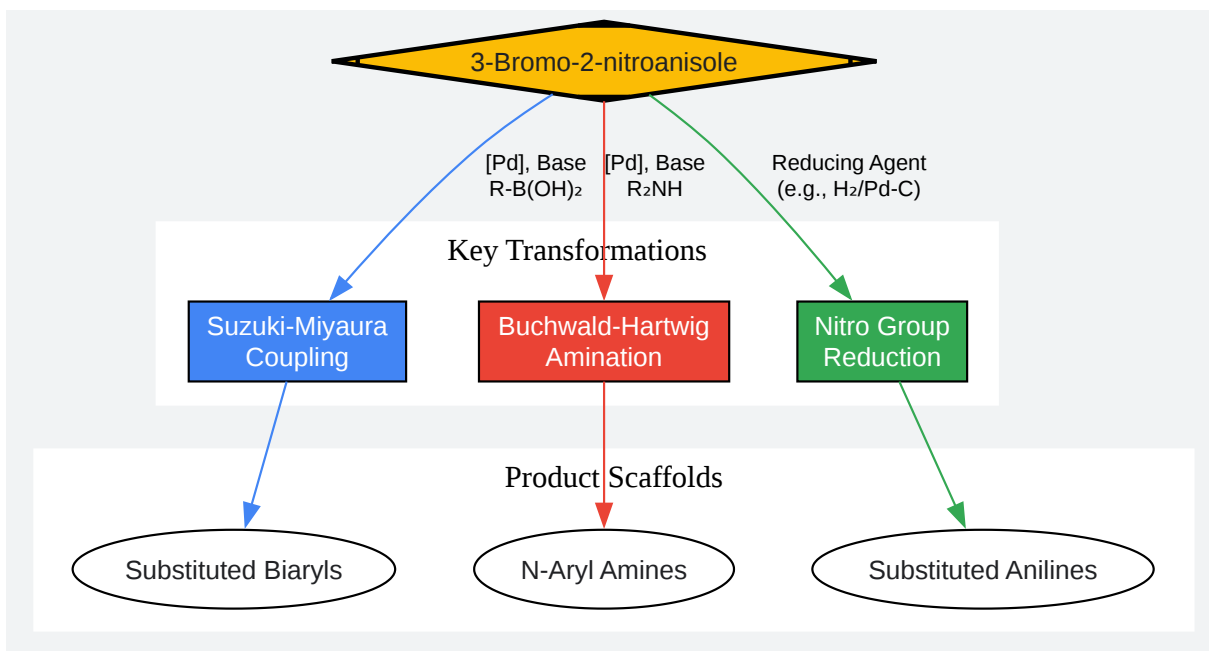
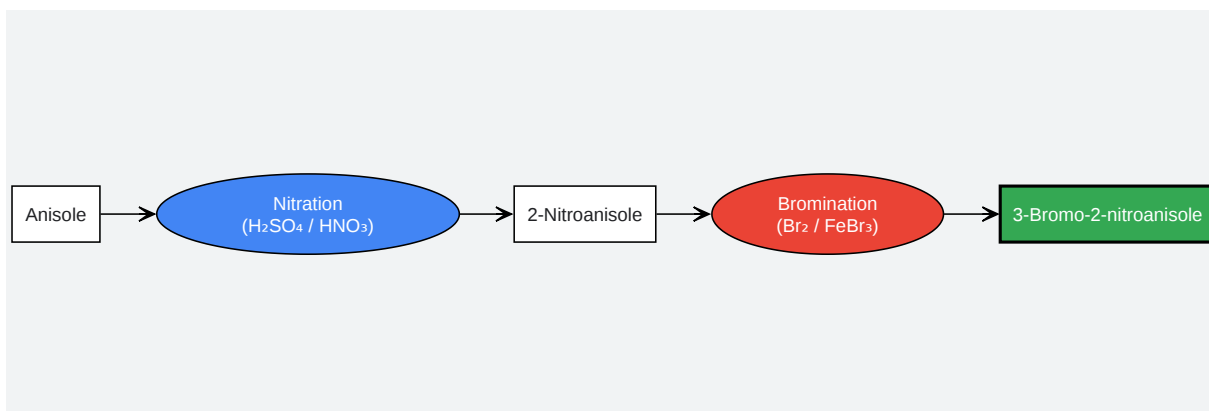
The fundamental properties of **3-Bromo-2-nitroanisole** are crucial for its use in experimental settings. The data below has been compiled for easy reference.

Property	Value	Source
CAS Number	500298-30-6	[2][3]
Molecular Formula	C ₇ H ₆ BrNO ₃	[1][2]
Molecular Weight	232.03 g/mol	[1]
Appearance	White to light yellow powder/crystal	[4]
Melting Point	72.0 - 76.0 °C	[4]
Purity	>98.0% (GC)	[4]
Synonyms	1-Bromo-3-methoxy-2-nitrobenzene	[3][4]

Synthesis of 3-Bromo-2-nitroanisole

The most common industrial and laboratory-scale synthesis involves a two-step electrophilic aromatic substitution sequence starting from anisole.[1]

- **Nitration of Anisole:** Anisole is first nitrated, typically using a mixture of concentrated sulfuric acid and nitric acid, to selectively install a nitro group at the ortho position, yielding 2-nitroanisole.[1]
- **Bromination of 2-Nitroanisole:** The resulting 2-nitroanisole is then brominated. The methoxy group directs the incoming electrophile (bromine) to the para position relative to itself, and the nitro group directs it to the meta position, resulting in the desired **3-bromo-2-nitroanisole**. This step often uses bromine with a Lewis acid catalyst like iron(III) bromide (FeBr₃).[1]



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References

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